

Essential Safety Protocols for Handling Iotrex (Iodine-125)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iotrex

Cat. No.: B1264771

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Researchers, scientists, and drug development professionals must adhere to stringent safety protocols when handling **Iotrex**, a solution containing the radionuclide Iodine-125 (I-125), to ensure a safe laboratory environment and minimize exposure to ionizing radiation. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for the handling of **Iotrex**.

Personal Protective Equipment (PPE)

Consistent and correct use of personal protective equipment is the first line of defense against contamination and exposure. All personnel handling **Iotrex** must be equipped with the appropriate PPE.

Body Part	Recommended Protection	Specifications
Hands	Double Chemotherapy-Rated Gloves	Two pairs of chemotherapy-rated gloves are to be worn at all times.
Body	Disposable Gown	A solid-front, back-closure disposable gown offers protection against spills.
Eyes	Safety Goggles or Face Shield	Eye shields or safety goggles should be worn to protect against splashes.[1]
Feet	Shoe Covers	Worn when manipulating the Iotrex solution to prevent the spread of contamination.[1]
Dosimetry	Film and Ring Badges	Worn to monitor staff radiation exposure levels.[1]

Engineering Controls and Shielding

To further minimize radiation exposure, specific engineering controls and shielding must be utilized.

Control Type	Equipment	Purpose
Shielding	Leaded L-blocks & Syringe Shields	Utilized when handling the radioactive solution to reduce radiation dose. [1]
Ventilation	Vented Hood	Transfer of the solution from the vial to the syringe should be performed under a vented hood to mitigate exposure from volatilized I-125. [1]
Containment	Absorbent Paper	Placed on work surfaces and floors to absorb any potential spills. [1]

Standard Operating Procedure for Handling Iotrex

The following protocol outlines the step-by-step procedure for the safe handling of **Iotrex** from receipt to use.

1. Receiving and Inspection:

- Incoming **Iotrex** shipments must be opened and wipe-tested by the Environmental Health and Safety (EH&S) department or designated radiation safety personnel.[\[1\]](#)
- Verify the integrity of the packaging and the activity of the source.

2. Preparation and Transfer:

- Prior to handling the active **Iotrex** solution, it is recommended to practice the procedure with a non-radioactive saline solution.[\[1\]](#)
- All transfers of the **Iotrex** solution must be conducted within a vented hood to prevent inhalation of any volatilized I-125.[\[1\]](#)
- Use leaded L-blocks and syringe shields during the transfer process to minimize radiation exposure.[\[1\]](#)

- Wear all required PPE, including double gloves, a disposable gown, eye protection, and shoe covers.[1]
- Place absorbent paper on the work surface to contain any potential spills.[1]

3. Administration (if applicable):

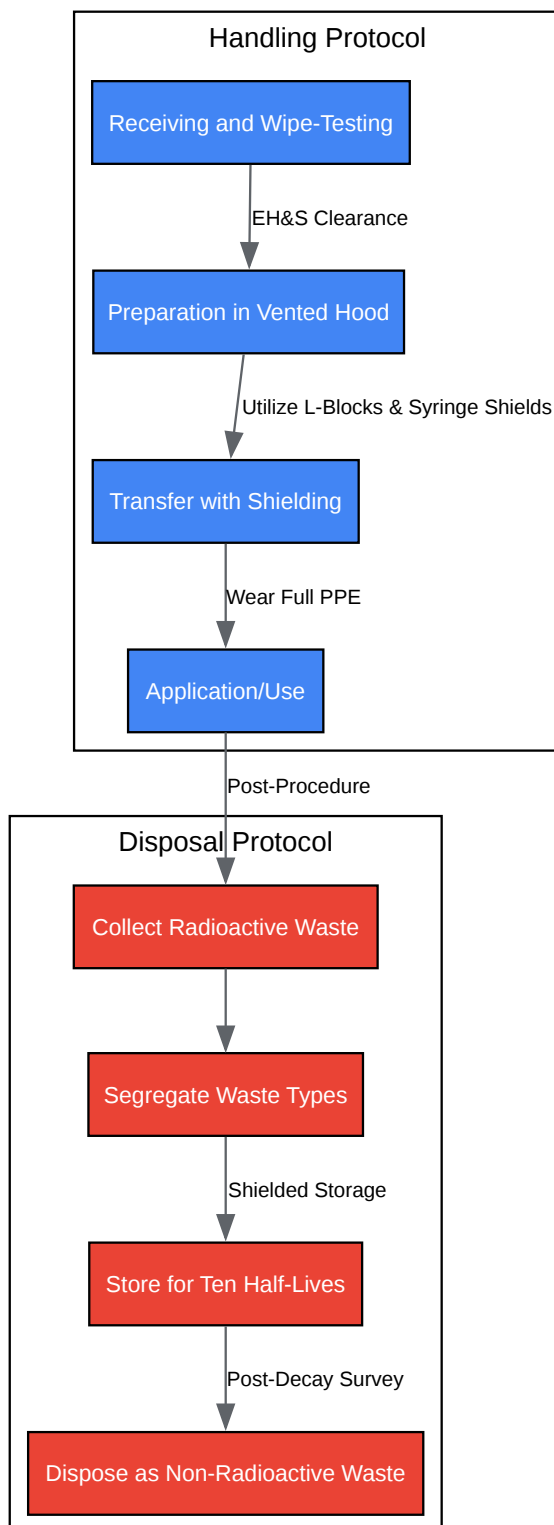
- For clinical applications, such as with the GliaSite® Radiation Therapy System, additional precautions like placing an absorbent drape over the patient's head are necessary to absorb any leakage.[1]

4. Post-Handling Decontamination:

- After handling, thoroughly wipe down all work surfaces with an appropriate decontamination solution.
- Survey the work area and personnel for any radioactive contamination using a suitable radiation detection instrument.

Iotrex Handling and Disposal Workflow

Iotrex Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Iotrex**.

Disposal Plan for Iotrex Waste

All materials that come into contact with **Iotrex** must be treated as radioactive waste and disposed of according to institutional and regulatory guidelines.

Step	Procedure	Key Considerations
1. Collection	All contaminated materials (e.g., gloves, gowns, absorbent paper, vials, syringes) must be collected in designated radioactive waste containers.	Ensure containers are clearly labeled as "Radioactive Waste" and specify the isotope (I-125).
2. Storage	The collected radioactive waste must be stored in a shielded and secure location.	Storage must be for a period of at least ten half-lives of I-125 (approximately 600 days) to allow for sufficient decay. ^[1]
3. Surveying	After the decay period, the waste must be surveyed with a radiation detection instrument to ensure it has reached background levels.	This step is critical to confirm the waste is no longer radioactive.
4. Disposal	Once confirmed to be at background radiation levels, the waste can be disposed of as non-radioactive waste. ^[1]	Follow institutional guidelines for the disposal of chemical and biological waste, if applicable.

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References

- 1. Radiation safety issues with high activities of liquid I-125: Techniques and experience - PMC [pmc.ncbi.nlm.nih.gov]
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